

# Kryptofix 221 chemical properties and structure

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## Compound of Interest

Compound Name: *Kryptofix 221*

Cat. No.: *B1219473*

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## Kryptofix 221: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Kryptofix 221**, systematically known as 4,7,13,16,21-Pentaoxa-1,10-diazabicyclo[8.8.5]tricosane, is a bicyclic polyether, a type of cryptand, with significant applications in coordination chemistry and radiopharmaceutical development. Its defining characteristic is the formation of stable inclusion complexes with various cations, particularly alkali metals. This property is pivotal in its primary role as a phase-transfer catalyst, where it enhances the solubility and reactivity of anionic reagents in organic solvents. This guide provides an in-depth overview of the chemical properties, structure, and key applications of **Kryptofix 221**, with a focus on its utility in radiolabeling with fluorine-18.

### Chemical Structure and Properties

**Kryptofix 221** possesses a three-dimensional cage-like structure formed by two nitrogen bridgeheads linked by three polyoxyethylene chains. This conformation allows it to encapsulate a cation within its cavity, with the oxygen and nitrogen atoms acting as Lewis basic sites that coordinate with the metal ion.

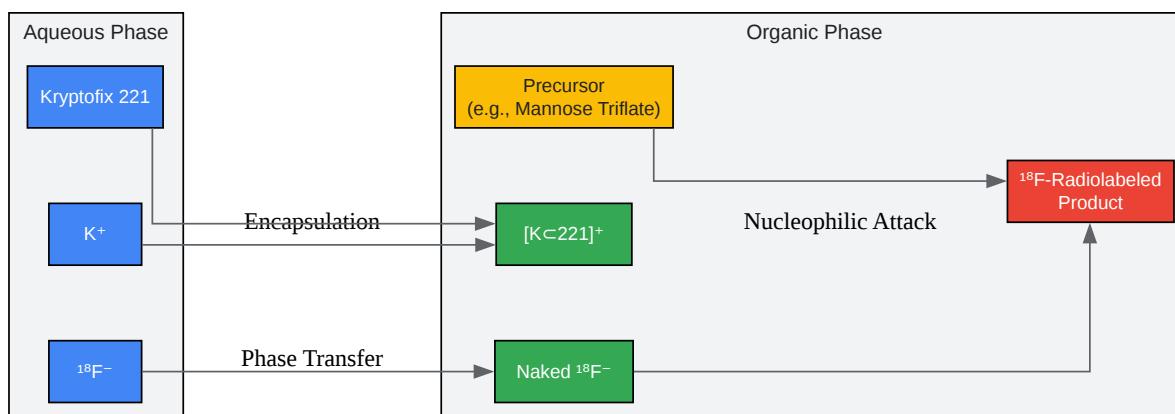
Table 1: Chemical and Physical Properties of **Kryptofix 221**

Property	Value
IUPAC Name	4,7,13,16,21-Pentaoxa-1,10-diazabicyclo[8.8.5]tricosane <a href="#">[1]</a>
Synonyms	Cryptand 221, Cryptating agent 221 <a href="#">[1]</a>
CAS Number	31364-42-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>16</sub> H <sub>32</sub> N <sub>2</sub> O <sub>5</sub> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	332.44 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Clear colorless to pale yellow liquid <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.111 g/cm <sup>3</sup> at 20 °C <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	465.4 ± 40.0 °C (Predicted) <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Flash Point	>113 °C (>230 °F) <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Solubility	Miscible with water <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Storage	Store at +2°C to +8°C, light sensitive <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Mechanism of Action in Cation Complexation

The efficacy of **Kryptofix 221** as a phase-transfer catalyst stems from its ability to strongly chelate cations. In the context of radiolabeling with fluorine-18, which is typically produced as [<sup>18</sup>F]fluoride in aqueous solution, **Kryptofix 221** plays a crucial role in facilitating the nucleophilic substitution reaction in an organic medium.

The process involves the complexation of a potassium ion (K<sup>+</sup>), often introduced as potassium carbonate (K<sub>2</sub>CO<sub>3</sub>), by the **Kryptofix 221** molecule. This encapsulation of the potassium ion effectively sequesters it, leaving the [<sup>18</sup>F]fluoride anion "naked" and highly reactive. The lipophilic exterior of the **Kryptofix 221**-potassium complex ([K/221]<sup>+</sup>) enhances its solubility in aprotic organic solvents like acetonitrile, thereby enabling the otherwise poorly soluble fluoride ion to participate in the desired nucleophilic reaction.

Mechanism of  $[^{18}\text{F}]$ Fluoride Activation by Kryptofix 221[Click to download full resolution via product page](#)

Caption: Complexation of  $\text{K}^+$  by **Kryptofix 221** and subsequent activation of  $^{18}\text{F}^-$ .

## Experimental Protocols: Application in $[^{18}\text{F}]$ FDG Synthesis

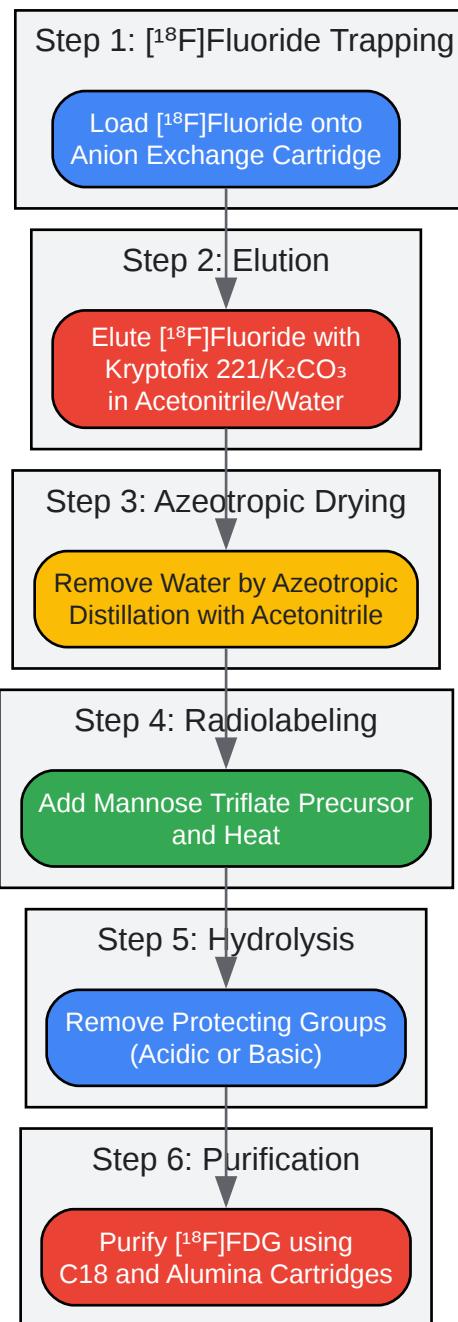
The synthesis of 2-deoxy-2- $[^{18}\text{F}]$ fluoro-D-glucose ( $[^{18}\text{F}]$ FDG), a widely used PET radiotracer, serves as a prime example of the application of **Kryptofix 221**. The following is a generalized experimental protocol based on common procedures.[9]

### 4.1. Materials and Reagents

- $[^{18}\text{F}]$ Fluoride in  $[^{18}\text{O}]$ water (from cyclotron)
- **Kryptofix 221**
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Acetonitrile (anhydrous)

- Mannose triflate (precursor)
- Anion exchange cartridge (e.g., QMA)
- C18 Sep-Pak cartridge
- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for hydrolysis
- Sterile water for injection
- Ethanol

#### 4.2. Experimental Workflow

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